

Handling and storage best practices for Diphenylphosphinic chloride

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Compound of Interest

Compound Name: Diphenylphosphinic chloride

Cat. No.: B046034

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Technical Support Center: Diphenylphosphinic Chloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **Diphenylphosphinic chloride** (CAS No: 1499-21-4).

Frequently Asked Questions (FAQs)

Q1: What is **Diphenylphosphinic chloride** and what are its primary hazards?

Diphenylphosphinic chloride is a flammable liquid and vapor that is corrosive and causes severe skin burns and eye damage.^{[1][2][3][4]} It is also moisture-sensitive and can react with water to release toxic and corrosive gases.^{[5][6][7]}

Q2: What are the proper storage conditions for **Diphenylphosphinic chloride**?

Diphenylphosphinic chloride should be stored in a cool, dry, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.^{[1][3][8][9]} The recommended storage temperature is between 2-8°C.^{[1][3][8]} It is crucial to keep the container tightly closed and handle and store it under an inert gas due to its moisture sensitivity.^{[1][6][8]}

Q3: What personal protective equipment (PPE) is required when handling this chemical?

When handling **Diphenylphosphinic chloride**, it is mandatory to use the following PPE:

- Eye/Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch).[1]
- Skin Protection: Chemical-resistant gloves and a complete suit protecting against chemicals. Flame-retardant antistatic protective clothing is also recommended.[1][9]
- Respiratory Protection: If engineering controls are insufficient, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used.[1]

Q4: What should I do in case of accidental skin or eye contact?

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water and soap.[1][10] Seek immediate medical attention.[2][9]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek immediate medical attention.[3][9]

Q5: How should I handle a spill of **Diphenylphosphinic chloride**?

In the event of a spill, evacuate the area and remove all sources of ignition.[2][8] Ventilate the area.[8] Contain the spillage using non-combustible absorbent materials like sand, earth, or vermiculite and collect it in a suitable container for disposal.[1][2] Do not let the product enter drains.[1][2][8]

Q6: What are the incompatible materials to avoid?

Diphenylphosphinic chloride is incompatible with strong oxidizing agents, strong bases, alcohols, and amines.[10] It is also sensitive to moisture and water.[1][5][10]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
White fumes or gas evolution upon opening the container.	Exposure to moist air.	Handle the container under an inert atmosphere (e.g., in a glove box) to minimize contact with moisture. Ensure the container is tightly sealed when not in use.
Unexpected reaction or side product formation.	Contamination with water, alcohols, or other incompatible materials.	Ensure all glassware is thoroughly dried before use. Use anhydrous solvents and reagents. Review the experimental protocol to identify any potential incompatibilities.
Solidification of the liquid in the container.	Storage at a low temperature. The melting point is around 20°C. [3]	Gently warm the container to room temperature to melt the contents before use. Ensure the container is sealed to prevent moisture ingress during warming.
Corrosion of metal equipment.	Reaction of the chemical with metals.	Use glass or other resistant materials for handling and storage. Avoid contact with aluminum or galvanized containers. [11]

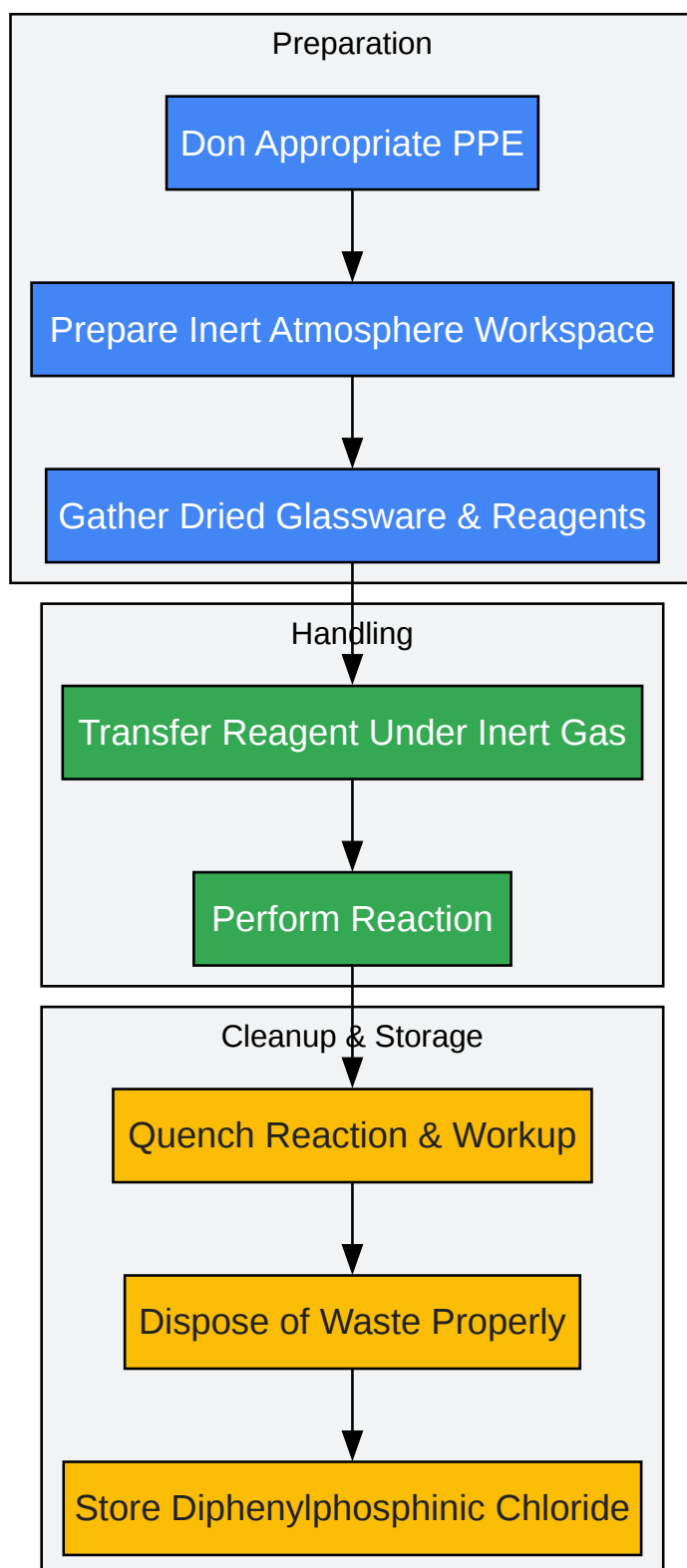
Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ ClOP	[1][12]
Molecular Weight	236.63 g/mol	[1][9]
Appearance	Colorless to light yellow clear, viscous liquid	[1][5][10]
Boiling Point	222 °C at 16 mmHg	[10][13]
Melting Point	Approximately 20 °C	[3]
Flash Point	26 °C (closed cup)	[1][10][13]
Density	1.24 g/cm ³ at 25 °C	[1][13]
Storage Temperature	2 - 8 °C	[1][3][8][13]

Experimental Protocols & Workflows

General Handling Workflow

The following diagram outlines the standard workflow for safely handling **Diphenylphosphinic chloride** in a laboratory setting.

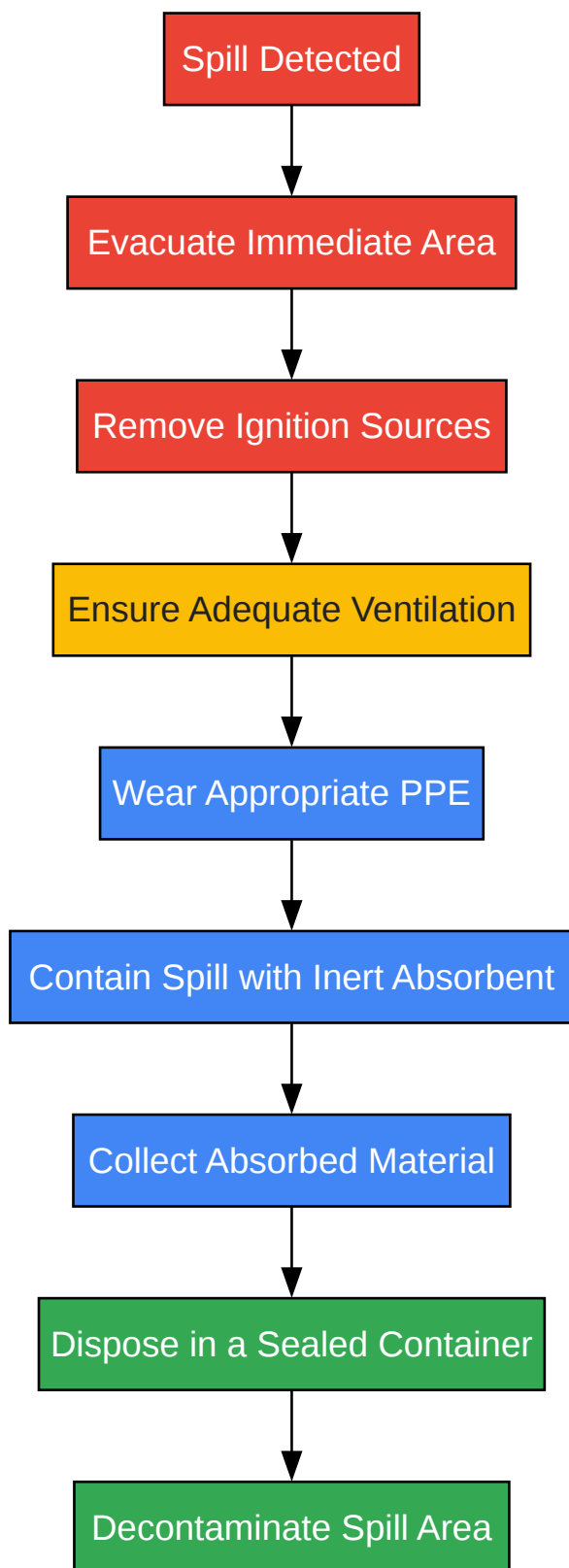


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General handling workflow for **Diphenylphosphinic chloride**.

Spill Response Protocol

This diagram illustrates the logical steps to follow in the event of a **Diphenylphosphinic chloride** spill.



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